

In-Depth Technical Guide to 6-Isopropylchromone-3-carbonitrile (CAS 50743-32-3)

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Compound of Interest

Compound Name: 3-Cyano-6-isopropylchromone

Cat. No.: B119864

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Abstract

6-Isopropylchromone-3-carbonitrile, identified by CAS number 50743-32-3, is a heterocyclic compound featuring a chromone backbone substituted with an isopropyl group and a nitrile functional group. This molecule serves as a valuable intermediate in the synthesis of pharmacologically active compounds, most notably Amlexanox, an anti-inflammatory and anti-allergic drug. The chromone scaffold is a well-established privileged structure in medicinal chemistry, known to interact with a variety of biological targets. This technical guide provides a comprehensive overview of the known properties, synthesis, and safety data for 6-Isopropylchromone-3-carbonitrile, along with inferred biological potential based on its structural characteristics and role as a synthetic precursor.

Chemical and Physical Properties

6-Isopropylchromone-3-carbonitrile is a white to light yellow crystalline powder. Its core structure consists of a benzopyran-4-one (chromone) ring, which imparts a degree of planarity and rigidity to the molecule. The presence of the electron-withdrawing nitrile group and the hydrophobic isopropyl group are key features that influence its reactivity and potential biological interactions.

Table 1: Physicochemical Properties of 6-Isopropylchromone-3-carbonitrile

Property	Value	Reference(s)
CAS Number	50743-32-3	N/A
Molecular Formula	C ₁₃ H ₁₁ NO ₂	[1][2]
Molecular Weight	213.24 g/mol	[2]
Appearance	White to light yellow crystalline powder	[2]
Melting Point	117 - 121 °C	[2]
Boiling Point	320.4 ± 42.0 °C (Predicted)	[1]
Density	1.20 ± 0.1 g/cm ³ (Predicted)	[1]
Purity	≥ 98% (by GC)	[2]

Synthesis and Characterization

While specific, detailed experimental protocols for the synthesis of 6-Isopropylchromone-3-carbonitrile are not extensively published in peer-reviewed literature, its role as a key intermediate in the synthesis of Amlexanox provides a well-established synthetic route. A plausible and commonly utilized method for the synthesis of chromone-3-carbonitriles involves the Vilsmeier-Haack reaction of the corresponding 2'-hydroxyacetophenone, followed by cyclization.

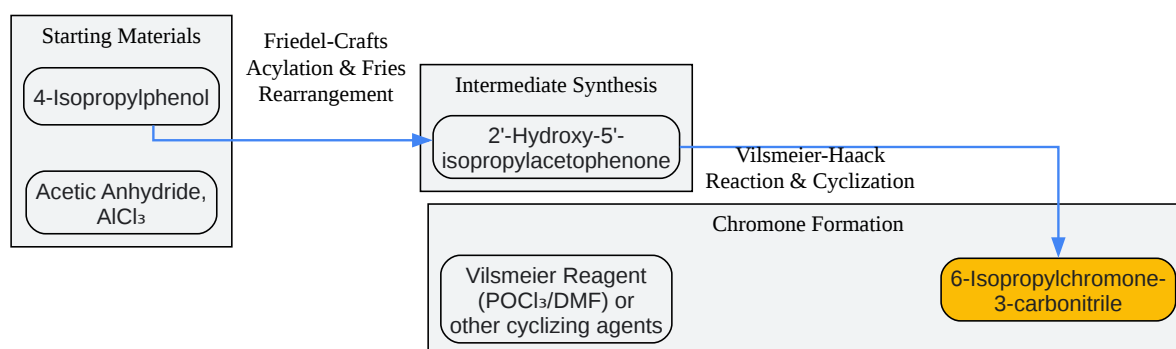
Plausible Experimental Protocol for Synthesis

A likely synthetic pathway for 6-Isopropylchromone-3-carbonitrile is a multi-step process starting from a suitably substituted phenol. The following represents a generalized, plausible protocol based on established chromone synthesis methodologies.

Step 1: Friedel-Crafts Acylation of 4-Isopropylphenol 4-Isopropylphenol is acetylated to form 4-acetyl-4-isopropylphenyl acetate, which is then subjected to a Fries rearrangement to yield 2'-hydroxy-5'-isopropylacetophenone.

Step 2: Vilsmeier-Haack Formylation and Cyclization The resulting 2'-hydroxy-5'-isopropylacetophenone can then be treated with a Vilsmeier reagent (e.g., POCl₃/DMF) to effect formylation and subsequent cyclization to the chromone ring. The introduction of the nitrile group at the 3-position can be achieved through various methods, including reaction with cyanoacetic acid or its derivatives during the cyclization process.

A related patented method for the synthesis of 2-amino chromones provides insight into the cyclization and introduction of the nitrile group. This involves the reaction of a 2-acetoxy benzoyl chloride with malononitrile in the presence of a base.[3] A similar strategy could be adapted for the synthesis of 6-Isopropylchromone-3-carbonitrile.



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Plausible synthetic workflow for 6-Isopropylchromone-3-carbonitrile.

Analytical Characterization

Standard analytical techniques would be employed to confirm the structure and purity of the synthesized 6-Isopropylchromone-3-carbonitrile.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H and ¹³C NMR would be used to elucidate the chemical structure, confirming the presence and connectivity of the isopropyl group, the aromatic protons, and the carbon atoms of the chromone ring and nitrile group.

- Infrared (IR) Spectroscopy: IR spectroscopy would confirm the presence of key functional groups, such as the nitrile ($\text{C}\equiv\text{N}$) stretch (typically around $2220\text{--}2260\text{ cm}^{-1}$) and the carbonyl ($\text{C}=\text{O}$) stretch of the chromone ring (around $1630\text{--}1655\text{ cm}^{-1}$).
- Mass Spectrometry (MS): MS would be used to determine the molecular weight of the compound and to analyze its fragmentation pattern, further confirming its identity.
- High-Performance Liquid Chromatography (HPLC): HPLC would be employed to assess the purity of the final product.

Biological Activity and Potential Applications

While direct and extensive biological studies on 6-Isopropylchromone-3-carbonitrile are not widely published, its structural features and its role as a precursor to Amlexanox suggest significant potential in drug discovery and development.

Role as a Pharmaceutical Intermediate

The primary documented application of 6-Isopropylchromone-3-carbonitrile is as a key intermediate in the synthesis of Amlexanox. Amlexanox is an anti-inflammatory, anti-allergic, and immunomodulatory drug used for the treatment of aphthous ulcers and has been investigated for other conditions such as asthma and rhinitis. The synthesis of Amlexanox from 6-Isopropylchromone-3-carbonitrile underscores the importance of this intermediate in accessing more complex and biologically active molecules.



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Role of 6-Isopropylchromone-3-carbonitrile in Amlexanox synthesis.

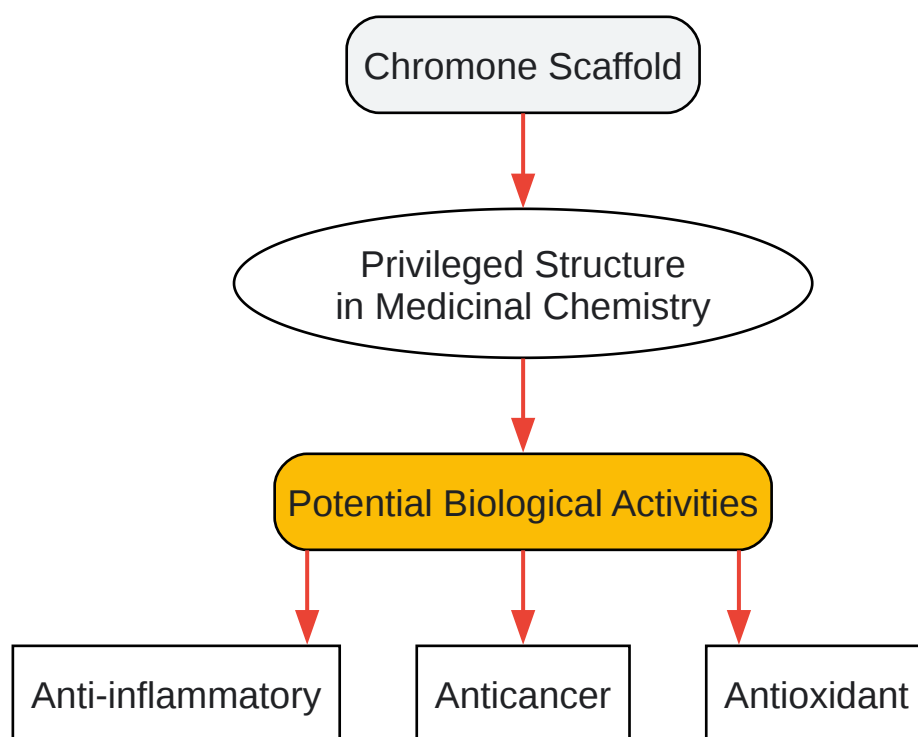
Inferred Biological Potential

The chromone scaffold is a known "privileged structure" in medicinal chemistry, meaning it is capable of binding to multiple biological targets and often serves as a basis for the

development of new therapeutic agents. Derivatives of chromones have been reported to exhibit a wide range of pharmacological activities, including:

- **Anti-inflammatory Activity:** Many chromone derivatives are known to possess anti-inflammatory properties.
- **Anticancer Activity:** The chromone nucleus is found in several natural and synthetic compounds with demonstrated anticancer effects.[4]
- **Antioxidant Properties:** The phenolic nature of some chromone precursors and the electronic properties of the chromone ring can contribute to antioxidant activity.[4]

Given that 6-Isopropylchromone-3-carbonitrile is a chromone derivative, it is plausible that it or its close analogues could exhibit some of these biological activities. However, without specific experimental data, this remains a hypothesis.



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Inferred biological potential of the chromone scaffold.

Safety and Handling

Comprehensive toxicological data for 6-Isopropylchromone-3-carbonitrile, such as LD50 values, are not readily available in public databases. However, information from suppliers provides some guidance on its hazards.

Table 2: GHS Hazard and Precautionary Statements

Category	Statement
Hazard Statements	H302: Harmful if swallowed.H312: Harmful in contact with skin.H315: Causes skin irritation.H319: Causes serious eye irritation.H332: Harmful if inhaled.
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P280: Wear protective gloves/protective clothing/eye protection/face protection.P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Handling and Storage Recommendations

- Engineering Controls: Use in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat. If handling large quantities or if dust generation is likely, a respirator may be necessary.

- **Storage:** Store in a tightly sealed container in a cool, dry place, away from incompatible materials such as strong oxidizing agents.
- **Spill and Disposal:** In case of a spill, avoid generating dust. Collect the spilled material using appropriate methods and dispose of it as hazardous waste in accordance with local, state, and federal regulations.

Conclusion

6-Isopropylchromone-3-carbonitrile (CAS 50743-32-3) is a chemical intermediate of significant interest, particularly within the pharmaceutical industry due to its crucial role in the synthesis of Amlexanox. While detailed studies on its own biological activities and mechanisms of action are limited in the public domain, its chromone scaffold suggests a potential for a range of pharmacological properties, including anti-inflammatory and anticancer effects. The provided plausible synthesis and safety information serve as a valuable resource for researchers and drug development professionals working with this compound. Further investigation into the direct biological effects of 6-Isopropylchromone-3-carbonitrile and its derivatives is warranted to fully explore its therapeutic potential.

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